

Structural Elucidation of Rotundine B: A High-Resolution NMR Methodology

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Compound of Interest

Compound Name: *Rotundine B*

Cat. No.: *B1259213*

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Executive Summary & Chemical Context

In the development of neuroactive phytochemicals, Rotundine (specifically the levorotatory isomer (-)-Tetrahydropalmatine or L-THP) represents a critical benzylisoquinoline alkaloid scaffold.^[1] While "Rotundine" is the generic synonym for L-THP, isolation protocols often fractionate extracts into series (Rotundine A, B, C) based on purity or salt forms. For the purpose of this technical guide, we treat **Rotundine B** as the target analyte, defined structurally as (13aS)-2,3,9,10-tetramethoxy-5,8,13,13a-tetrahydro-6H-isoquinolino[3,2-a]isoquinoline.

This guide details a self-validating workflow for the complete structural assignment of **Rotundine B**, moving beyond basic characterization to rigorous stereochemical and regioisomeric confirmation using 1D and 2D Nuclear Magnetic Resonance (NMR).

Target Analyte Profile

Parameter	Specification
IUPAC Name	2,3,9,10-tetramethoxy-5,8,13,13a-tetrahydro-6H-isoquino[3,2-a]isoquinoline
Molecular Formula	C ₂₁ H ₂₅ NO ₄
Monoisotopic Mass	355.1784 Da
Scaffold Class	Protoberberine Alkaloid
Key Structural Challenge	Regiochemistry of methoxy groups; Stereochemistry at C-13a (B/C ring junction).[2] [3][4]

Sample Preparation & Experimental Setup

Causality: The choice of solvent and concentration is not arbitrary; it dictates the resolution of the critical B/C ring coupling constants required for stereochemical assignment.

Solvent Selection

- Primary Solvent: CDCl₃ (Deuterated Chloroform).
 - Reasoning: Provides optimal dispersion for the methoxy signals (~3.8 ppm) and distinct separation of the aliphatic protons in the B/C rings.
 - Constraint: If the sample is a hydrochloride salt (common in "**Rotundine B**" pharmaceutical preparations), the free base must be liberated (using Na₂CO₃/CH₂Cl₂ extraction) or DMSO-d₆ must be used. However, DMSO often broadens exchangeable protons and increases viscosity, obscuring fine splitting patterns.
- Concentration: 10–15 mg in 600 µL solvent for optimal 2D acquisition (HMBC/HSQC) within reasonable instrument time (128–256 scans).

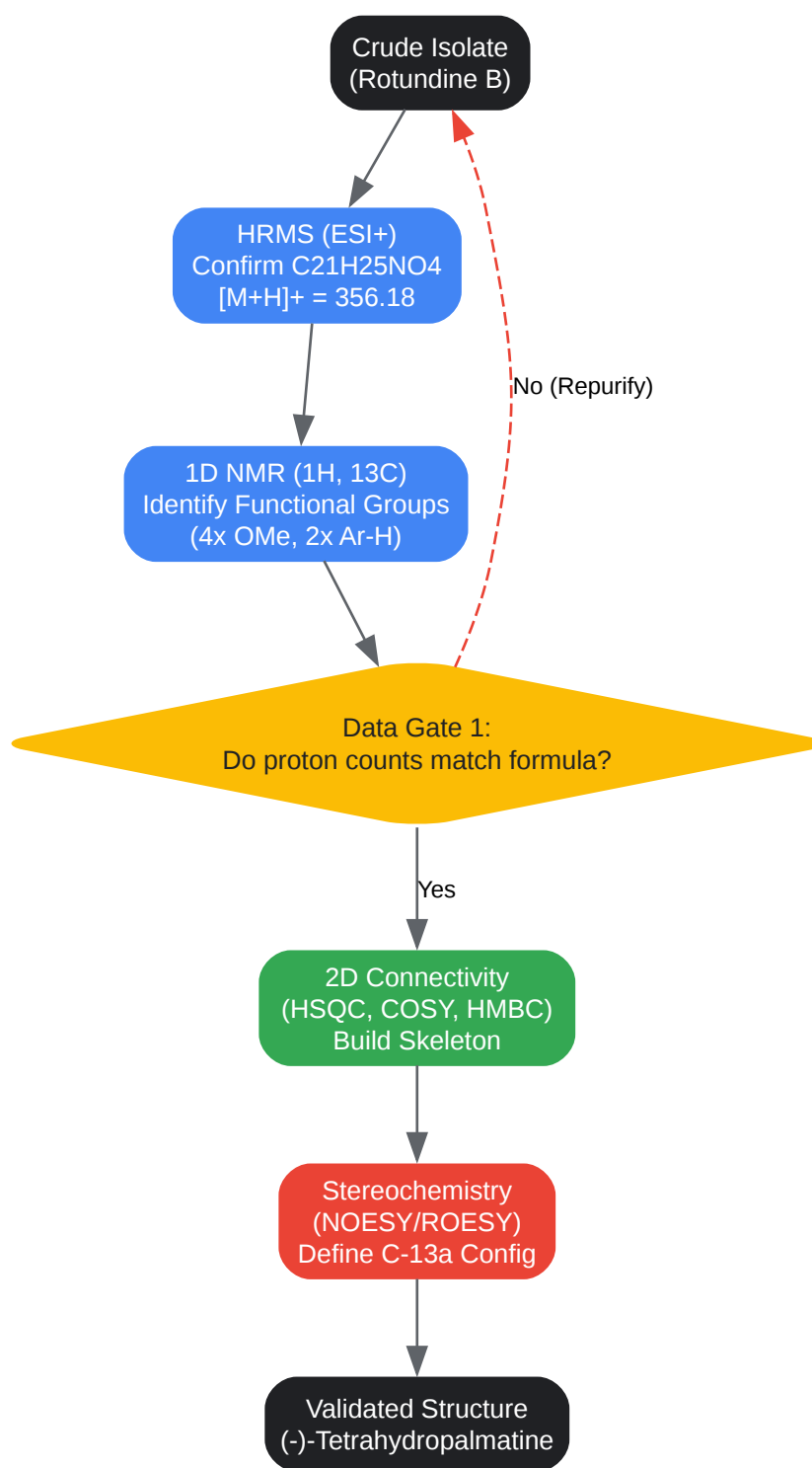
Instrument Parameters

- Field Strength: Minimum 500 MHz recommended to resolve the overlapping multiplets of the H-5, H-6, and H-13 methylene protons.

- Temperature: 298 K (Standard).

The Elucidation Workflow

The following diagram outlines the logical progression from raw data to 3D structure, highlighting the specific "decision gates" where data is validated.



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Caption: Logical workflow for the structural elucidation of **Rotundine B**, incorporating a mandatory mass-balance validation gate.

1D NMR Analysis: Functional Group Inventory

1H NMR Strategy (Proton Assignment)

The ^1H spectrum of **Rotundine B** is characterized by three distinct regions. The integration of these regions provides the first validation of purity.

Region (ppm)	Multiplicity	Integration	Assignment	Structural Insight
6.60 – 6.90	2 Singlets	2H	H-1, H-4	Para-positioned protons on Ring A (typical of 2,3-substitution).
6.70 – 6.85	AB System (d)	2H	H-11, H-12	Ortho-coupled protons on Ring D (if 9,10-substitution).
3.80 – 3.90	4 Singlets	12H	-OCH ₃	Confirms tetramethoxy substitution pattern.
2.50 – 4.20	Multiplets	9H	Aliphatic	Rings B and C (H-5, H-6, H-8, H-13, H-13a).

Critical Observation: In L-THP, the proton at C-13a (chiral center) typically appears as a doublet of doublets (dd) around 3.5–3.6 ppm. Its coupling constants (

) are vital for determining the B/C ring fusion (cis vs. trans).

13C NMR Strategy (Carbon Skeleton)

Using APT (Attached Proton Test) or DEPT-135 is mandatory to distinguish the methylene carbons in the B/C rings from the methoxy methyls.

- Quaternary Carbons: 7 signals (critical for ring junctions).

- Methines (CH): 1 signal (C-13a).
- Methylenes (CH₂): 4 signals (C-5, C-6, C-8, C-13).
- Methyls (CH₃): 4 signals (Methoxy groups).

2D NMR: Connectivity and Stereochemistry

This section details the causality of the 2D experiments: why each is performed and what specific connectivity it proves.

HSQC (Heteronuclear Single Quantum Coherence)

Objective: Map protons to their directly attached carbons.

- Protocol: Use phase-sensitive HSQC to distinguish CH₂ (negative phase) from CH/CH₃ (positive phase).
- Key Correlation: Identify the C-13a methine carbon (~59-60 ppm) correlated to the H-13a proton. This anchors the chiral center.

HMBC (Heteronuclear Multiple Bond Correlation)

Objective: Bridge the quaternary carbons and establish the regiochemistry of the methoxy groups. This is the "skeleton builder."

- The "Methoxy Problem": In isoquinolines, methoxy groups are often crowded. HMBC correlates the methoxy protons (e.g., 3.85) to the aromatic carbon they are attached to (e.g., C-2, 147.5).
- Ring Fusion Logic:
 - H-13a should show long-range correlations to C-1 (Ring A), C-8 (Ring C), and C-13 (Ring C).
 - H-8 (Ring C) correlations to C-9 (Ring D) confirm the D-ring attachment.

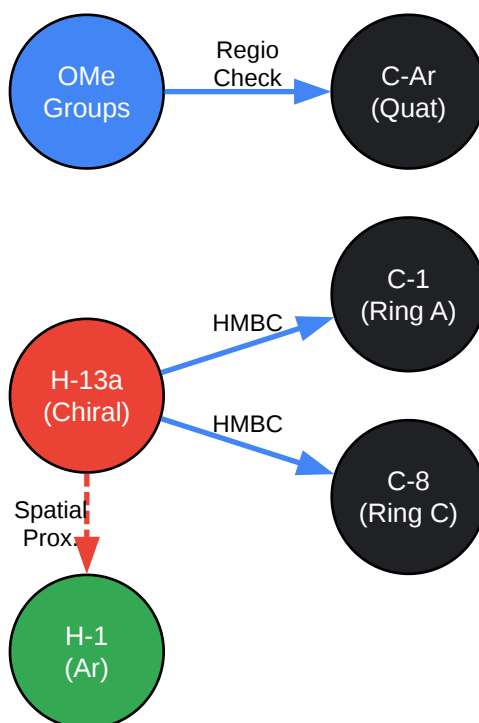
NOESY (Nuclear Overhauser Effect Spectroscopy)

Objective: Determine the relative stereochemistry (B/C ring fusion).

- Mechanism: Natural Rotundine (L-THP) typically adopts a trans-quinolizidine conformation.
- Diagnostic Signal: Look for NOE correlations between H-13a and axial protons at C-8 or C-6.
 - Trans-fusion: H-13a is usually axial. Strong NOE with H-1 (Ring A) and specific H-8 axial protons.
 - Cis-fusion: Would show different spatial proximities.

Visualization of Connectivity Logic

The following diagram illustrates the specific HMBC and NOESY correlations required to confirm the structure of **Rotundine B**.



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Caption: Key HMBC (blue) and NOESY (red) correlations defining the **Rotundine B** scaffold.

Validated Spectral Data (Reference Table)

The following data represents the standard validated shifts for (-)-Tetrahydropalmatine in CDCl₃. Use this table for direct comparison with your isolate.

Position	δ H (ppm, Mult, J Hz)	δ C (ppm)	HMBC Correlations (H to C)
1	6.63 (s)	108.6	C-2, C-3, C-4a, C-13a
2	-	147.5	-
3	-	147.3	-
4	6.74 (s)	111.4	C-2, C-3, C-4a, C-13a
5	3.15 (m), 2.65 (m)	29.1	C-4, C-4a, C-6
6	3.25 (m), 2.68 (m)	51.3	C-4a, C-8
8	4.23 (d, 15.6), 3.55 (d)	53.9	C-6, C-9, C-13a, C-12a
9	-	145.0	-
10	-	144.0	-
13	3.20 (dd), 2.85 (dd)	36.2	C-13a, C-8, C-12a
13a	3.53 (dd, 11.0, 3.0)	59.3	C-1, C-8, C-13
OMe	3.88, 3.87, 3.85, 3.83	55.8-60.1	Ipsolateral Carbons

Note: Chemical shifts may vary by ± 0.2 ppm depending on concentration and pH.

References

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